An In-Depth Technical Guide to 2-chloro-N-heptyl-4-nitrobenzamide

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Compound of Interest

Compound Name:	*2-chloro-N-heptyl-4-nitrobenzamide*
Cat. No.:	*B404911*

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This guide provides a comprehensive technical overview of **2-chloro-N-heptyl-4-nitrobenzamide**, a specialized organic compound. Tailored for researchers, scientists, and professionals in drug development, this document delves into its chemical identity, synthesis, physicochemical properties, and potential applications, underpinned by established scientific principles and methodologies.

Core Chemical Identity

2-chloro-N-heptyl-4-nitrobenzamide is a substituted benzamide characterized by a heptyl group attached to the amide nitrogen, a chlorine atom at the 2-position, and a nitro group at the 4-position of the benzene ring.

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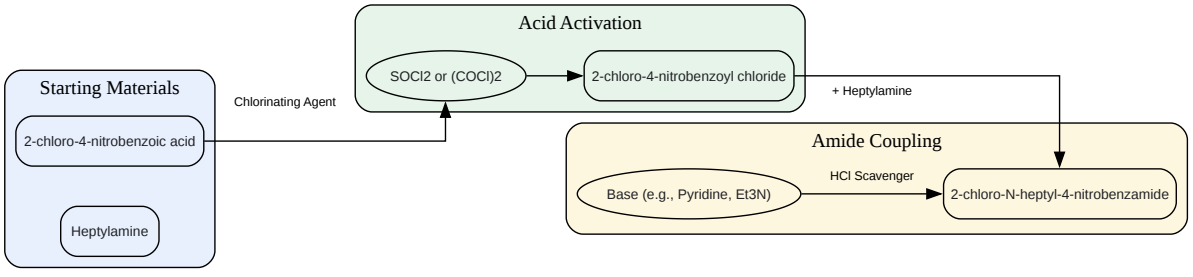
Identifier	Value	Source
CAS Number	321531-72-0	
Molecular Formula	C14H19ClN2O3	
Molecular Weight	302.77 g/mol	Calculated
IUPAC Name	2-chloro-N-heptyl-4-nitrobenzamide	

The unique arrangement of these functional groups—the electron-withdrawing nitro and chloro groups on the aromatic ring and the lipophilic heptyl chain—suggests its potential utility as an intermediate in the synthesis of more complex molecules, particularly in the realm of medicinal chemistry.

Synthesis and Mechanism

The synthesis of **2-chloro-N-heptyl-4-nitrobenzamide** typically proceeds via a nucleophilic acyl substitution reaction. The primary and most logical pathway involves the acylation of heptylamine with 2-chloro-4-nitrobenzoyl chloride.

Conceptual Synthesis Workflow:



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Caption: General synthesis workflow for **2-chloro-N-heptyl-4-nitrobenzamide**.

Experimental Protocol: Synthesis via Acyl Chloride

This protocol is a representative, validated method for the synthesis of benzamide derivatives.

- Acid Chloride Formation:
  - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend 2-chloro-4-nitrobenzoic acid (1.0 eq) in an excess of thionyl chloride ($SOCl_2$) (approx. 5-10 eq).
  - Add a catalytic amount of N,N-dimethylformamide (DMF).
  - Heat the mixture to reflux (typically 70-80°C) for 2-4 hours, or until the evolution of HCl and SO_2 gas ceases. The reaction progress can be monitored by the dissolution of the solid starting material.
  - Causality: Thionyl chloride is a highly effective chlorinating agent that converts the carboxylic acid into the more reactive acyl chloride. DMF acts as a catalyst for this transformation.
  - Remove the excess thionyl chloride under reduced pressure. The resulting crude 2-chloro-4-nitrobenzoyl chloride is often used directly in the next step.
- Amide Coupling:
  - Dissolve the crude 2-chloro-4-nitrobenzoyl chloride in an anhydrous aprotic solvent such as dichloromethane (DCM) or tetrahydrofuran (THF) under an inert atmosphere (e.g., nitrogen).
  - Cool the solution to 0°C in an ice bath.
  - In a separate flask, dissolve heptylamine (1.1 eq) and a non-nucleophilic base, such as triethylamine (Et_3N) or pyridine (1.2 eq), in the same anhydrous solvent.
  - Add the amine solution dropwise to the stirred acyl chloride solution at 0°C.

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- Causality: The dropwise addition at low temperature helps to control the exothermic reaction. The base is crucial for neutralizing the hydrochloric acid byproduct generated during the reaction, driving the equilibrium towards product formation.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction to completion using Thin Layer Chromatography (TLC).

- Work-up and Purification:
  - Upon completion, wash the reaction mixture sequentially with a dilute acid solution (e.g., 1M HCl) to remove excess amine and base, followed by a saturated sodium bicarbonate solution to remove any unreacted starting acid, and finally with brine.
  - Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate in vacuo.
  - Purify the crude product by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to yield pure **2-chloro-N-heptyl-4-nitrobenzamide**.

Physicochemical Properties and Safety

While specific experimental data for **2-chloro-N-heptyl-4-nitrobenzamide** is not widely published, its properties can be inferred from its constituent parts and related structures.

Predicted Properties:

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Property	Predicted Value/Characteristic	Justification
Appearance	White to light yellow solid	Based on the appearance of similar benzamides like 2-chloro-4-nitrobenzamide.
Solubility	Soluble in organic solvents (DCM, THF, DMF, DMSO); Insoluble in water.	The long alkyl chain imparts lipophilicity, while the polar amide and nitro groups offer some polarity.
Melting Point	Expected to be a solid at room temperature with a defined melting point.	Amide functionality and aromatic ring lead to a crystalline solid structure.

Safety and Handling:

No specific safety data sheet (SDS) is available for the title compound. However, based on the hazards of its precursors and analogous structures like 2-chloro-4-nitrobenzamide, the following precautions are mandated.[1][2]

- Hazard Statements: Assumed to be harmful if swallowed, cause skin irritation, and cause serious eye irritation.[1][2][3] May cause respiratory irritation.[1][2][3]
- Precautionary Measures:
  - Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.
  - Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[1]
  - Handling: Avoid breathing dust.[1] Wash hands thoroughly after handling.[1] Avoid contact with skin and eyes.
  - Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]

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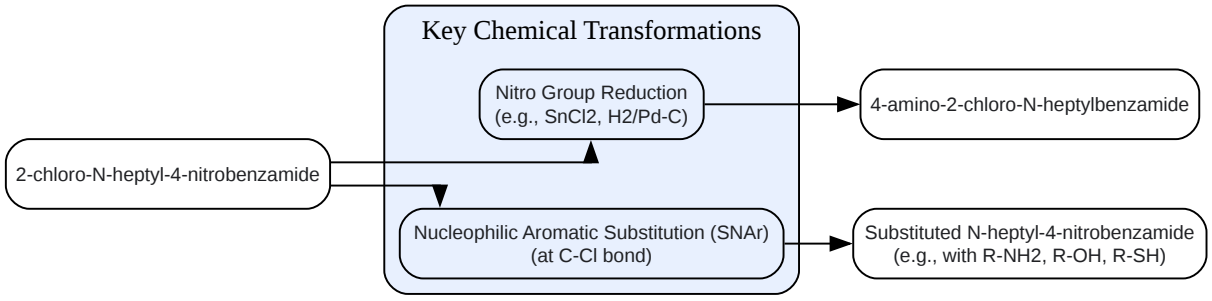
Potential Applications in Research and Development

The structure of **2-chloro-N-heptyl-4-nitrobenzamide** makes it a versatile intermediate for further chemical elaboration in drug discovery and materials science.

Workflow for Derivative Synthesis:



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Caption: Potential synthetic pathways using the title compound as an intermediate.

- Reduction of the Nitro Group: The nitro group can be readily reduced to an amine using standard conditions (e.g., $SnCl_2$, HCl; or H_2, Pd/C). This introduces a reactive amino group, creating 4-amino-2-chloro-N-heptylbenzamide. This new aniline derivative can then be used in a multitude of subsequent reactions:
  - Formation of sulfonamides.
  - Acylation to form different amides.
  - Diazotization followed by Sandmeyer reactions to introduce a variety of substituents.
- Nucleophilic Aromatic Substitution (SNAr): The chlorine atom at the 2-position is activated towards nucleophilic substitution by the strongly electron-withdrawing nitro group in the para position. This allows for the displacement of the chloride by various nucleophiles (e.g., amines, alkoxides, thiolates), providing a straightforward route to a library of 2-substituted-N-

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heptyl-4-nitrobenzamide derivatives. The chloroacetamide group in similar structures is known to be a reactive electrophilic site for generating diverse compound libraries.[4]

- Scaffold for Bioactive Molecules: Benzamides are a well-established class of compounds with a wide range of biological activities.[4] The combination of a lipophilic tail (heptyl group), which can aid in membrane permeability, and a modifiable aromatic core makes this compound an interesting starting point for lead optimization campaigns in medicinal chemistry. Derivatives of similar benzamide structures have been investigated as potential anti-inflammatory and anticancer agents.[4]

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